

Literature Review: N-(Diethylboryl)benzamide - An Analysis of Available Data

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Compound of Interest

Compound Name: N-(Diethylboryl)benzamide

Cat. No.: B126085

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A comprehensive review of scientific literature reveals a significant scarcity of available research on the specific compound **N-(Diethylboryl)benzamide**. While a single chemical supplier lists the compound with the CAS number 150465-95-5, there is a notable absence of published experimental data, including synthesis protocols, quantitative analysis, or applications in signaling pathways, which are required for an in-depth technical guide.

The initial investigation sought to collate and present a detailed whitepaper encompassing quantitative data, experimental methodologies, and pathway visualizations related to **N-(Diethylboryl)benzamide**. However, extensive searches have yielded no primary research articles or patents that would provide the necessary information to fulfill this request. The available literature focuses on related but structurally distinct compounds, primarily N,N-Diethylbenzamide, and the broader field of organoboron chemistry.

Key Distinctions and Related Compounds

It is crucial to distinguish **N-(Diethylboryl)benzamide** from the well-documented N,N-Diethylbenzamide. In the latter, two ethyl groups are attached to the amide nitrogen. In the requested compound, a diethylboryl group ($-B(CH_2CH_3)_2$) would be bonded to the amide nitrogen. This structural difference leads to significantly different chemical properties and reactivity.

While direct information on **N-(Diethylboryl)benzamide** is unavailable, the following related areas of research were explored:

- **N-Borylated Amides:** Research exists on the synthesis and reactivity of N-borylated amides in a more general context. These compounds are often intermediates in organic synthesis. For instance, the activation of amides through N-borylation can facilitate subsequent chemical transformations.
- **Organoboron Compounds in Drug Discovery:** Organoboron compounds, particularly boronic acids and their derivatives, are of significant interest in medicinal chemistry.^{[1][2][3][4]} They are utilized in various applications, including as enzyme inhibitors and for boron neutron capture therapy (BNCT).^{[3][4][5]}
- **Benzamide Derivatives:** The benzamide scaffold is present in numerous biologically active molecules and pharmaceuticals.^[6] Research on various substituted benzamides is extensive, covering their synthesis and biological activities.

Proposed Alternative Focus: N,N-Diethylbenzamide

Given the lack of specific data for **N-(Diethylboryl)benzamide**, we propose a pivot to a comprehensive technical guide on N,N-Diethylbenzamide. This widely studied compound offers a wealth of available information, allowing for the creation of a detailed report that would include:

- **Synthesis Protocols:** Multiple established methods for the synthesis of N,N-Diethylbenzamide exist, including the reaction of benzoyl chloride with diethylamine.
- **Quantitative Data:** Spectroscopic data (NMR, IR, Mass Spectrometry), physical properties (melting point, boiling point, solubility), and crystallographic data are readily available.
- **Applications:** N,N-Diethylbenzamide is a well-known insect repellent (DEET) and its mode of action and biological effects have been extensively studied. It also serves as a versatile directing group in organic synthesis, particularly in directed ortho-metalation reactions.

Conclusion

A detailed technical guide on **N-(Diethylboryl)benzamide** that meets the user's core requirements cannot be generated at this time due to the absence of published scientific literature. We recommend redirecting the focus to the closely related and extensively researched compound, N,N-Diethylbenzamide, for which a comprehensive and data-rich

whitepaper can be produced. Alternatively, a broader review of the synthesis and applications of N-borylated amides could be provided, though it would lack the specific focus on the diethylboryl derivative of benzamide.

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